

applications of poly(4,4-Dimethyl-1-pentene) in industry

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Compound of Interest

Compound Name: 4,4-Dimethyl-1-pentene

Cat. No.: B7779939

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Application Notes for Poly(4-methyl-1-pentene) (PMP)

Introduction

Poly(4-methyl-1-pentene) (PMP) is a unique, semi-crystalline polyolefin characterized by an exceptional combination of properties, including high transparency, excellent heat resistance, good chemical resistance, and remarkable gas permeability.^{[3][5][6]} Its very low density also makes it one of the lightest commercially available thermoplastics.^{[7][8]} These attributes make PMP a preferred material for a variety of demanding applications in the medical, pharmaceutical, electronics, and food industries.^{[9][10][11]}

Key Industrial Applications

Medical and Laboratory Equipment

Due to its high melting point (around 235 °C), excellent transparency, and good chemical resistance, PMP is frequently used in the manufacturing of autoclavable medical and laboratory equipment.^{[4][10]} This includes items such as syringes, blood collection and transfusion equipment, and laboratory ware that require repeated sterilization.^{[10][11]} Its resistance to various chemicals allows for the safe handling of a wide range of reagents and biological samples.^[10]

Gas Separation and Permeable Packaging

PMP exhibits significantly higher gas permeability compared to other polyolefins.[\[7\]](#)[\[8\]](#) This property is leveraged in applications such as gas separation membranes and breathable packaging for fruits and vegetables, which require controlled gas exchange to maintain freshness. A key application that has gained prominence is its use in hollow-fiber membranes for extracorporeal membrane oxygenation (ECMO) devices, where its high gas permeability and biocompatibility are critical.[\[3\]](#)[\[5\]](#)

Microwave and Food Applications

PMP's transparency to microwaves, high heat resistance, and compliance with food contact regulations make it an ideal material for microwave cookware, food containers, and release films for baking.[\[4\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#) Its low dielectric constant contributes to its excellent performance in microwave applications.[\[3\]](#)[\[4\]](#)

Electronics and Electrical Components

As an excellent electrical insulator with a low dielectric constant, PMP is utilized in various electrical and electronic applications.[\[3\]](#)[\[4\]](#)[\[9\]](#) These include components for printed circuit boards, lightweight structural parts, and as a material for LED molds.[\[4\]](#)[\[7\]](#)

Quantitative Data Presentation

The following tables summarize key quantitative properties of poly(4-methyl-1-pentene).

Table 1: General and Thermal Properties

| Property | Value | Test Standard |
|-----------------------|---------------------|---------------|
| Density | 0.835 g/mL at 25 °C | - |
| Melting Point | 235 °C | - |
| Vicat Softening Point | 178 °C | ASTM D 1525 |

Data sourced from

Table 2: Mechanical and Optical Properties

| Property | Value | Test Standard |
|----------------------|-------------------------|---------------|
| Izod Impact Strength | 3 kg·cm/cm ² | ASTM D 256 |
| Rockwell Hardness | 80 (R Scale) | ASTM D 758 |
| Refractive Index | n _{20/D} 1.463 | - |

Data sourced from

Table 3: Electrical Properties

| Property | Value | Test Standard |
|---------------------|-------------------|---------------|
| Dielectric Constant | 2.12 (at 100 MHz) | ASTM D 150 |

Data sourced from

Experimental Protocols

Protocol 1: Determination of Gas Permeability

This protocol outlines a general method for determining the gas permeability of PMP films, based on differential permeability techniques.

Objective: To measure the permeability coefficients of various gases (e.g., N₂, O₂, CO₂) through a PMP film.

Materials and Equipment:

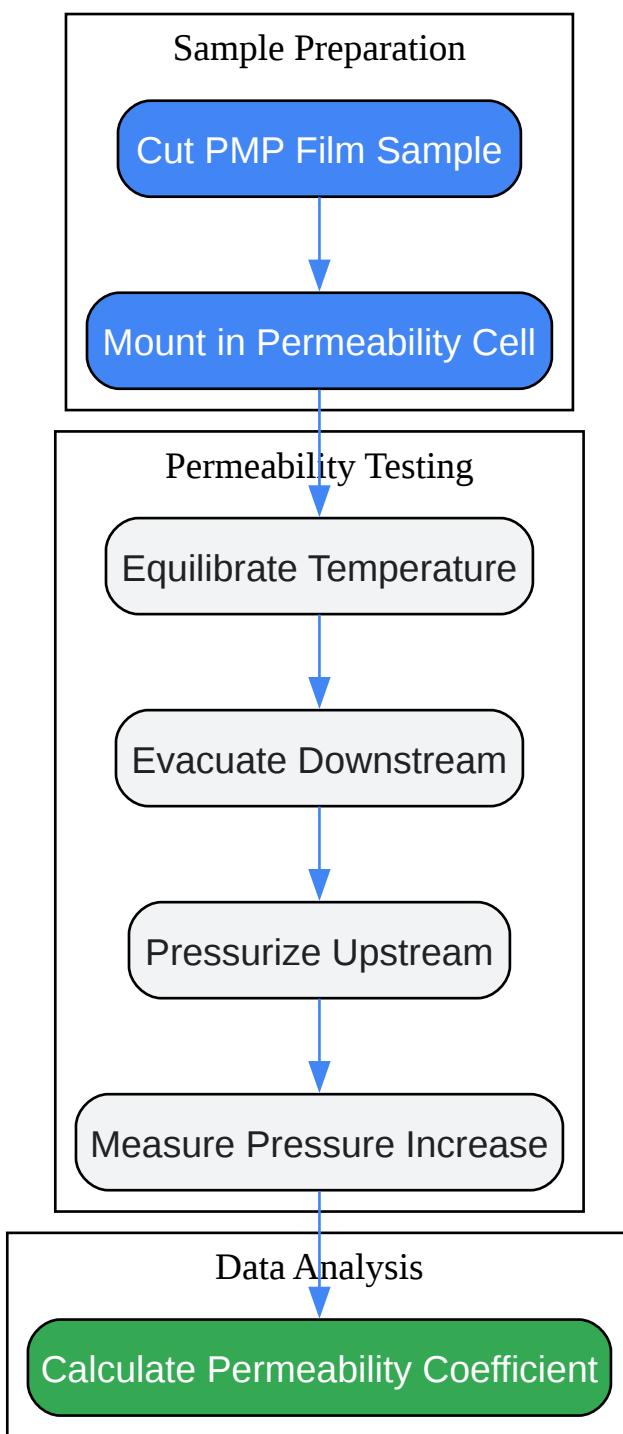
- PMP film of known thickness
- Gas permeability testing cell
- Differential pressure transducer
- Pressure/vacuum manifold
- Test gases (N₂, O₂, etc.) with pressure regulators

- Temperature-controlled chamber
- Timer

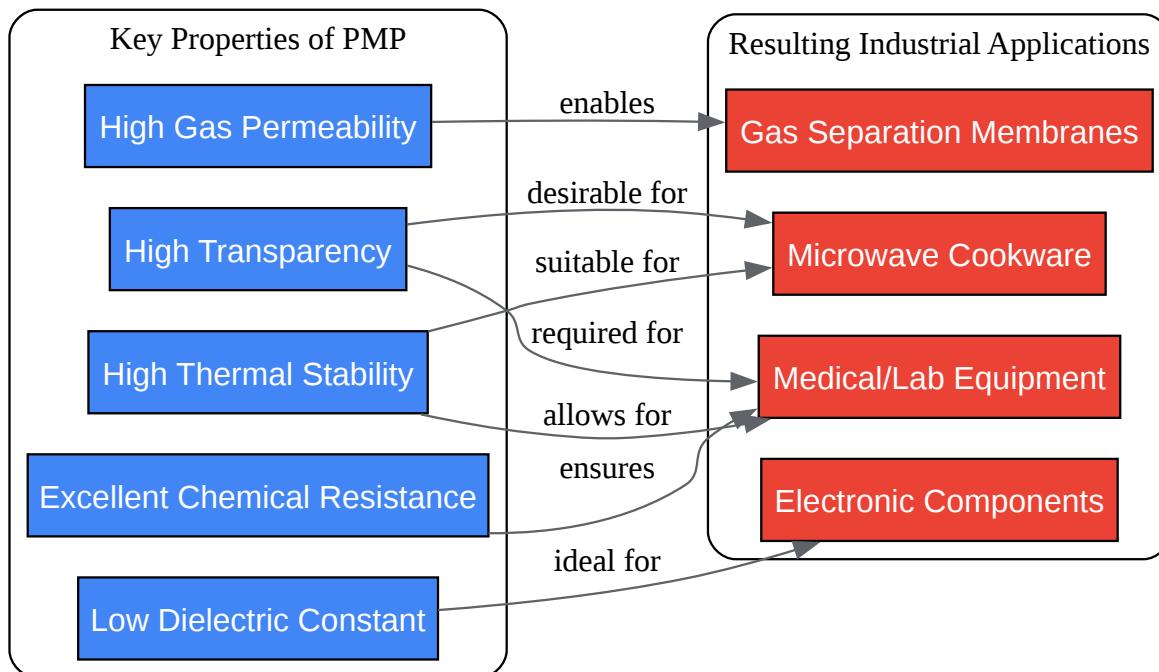
Methodology:

- Cut a sample of the PMP film and mount it securely in the gas permeability testing cell, ensuring a gas-tight seal.
- Place the cell within the temperature-controlled chamber and allow it to equilibrate to the desired test temperature (e.g., 40 °C).
- Evacuate the downstream side of the cell to create a vacuum (0 atm).
- Introduce the test gas to the upstream side of the cell at a specified pressure (e.g., 6 atm).
- Monitor the pressure on the downstream side using the differential pressure transducer.
- Once a steady-state flux of gas is achieved, measure the time it takes for the pressure on the downstream side to increase by a defined amount (e.g., 0.50 mm Hg) within a known volume.[12]
- Calculate the gas permeability coefficient using the appropriate form of Fick's law, taking into account the pressure difference, film thickness, and the rate of pressure increase.

Visualizations

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Caption: Workflow for Gas Permeability Testing of PMP Films.

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